

2-Chlorobenzenesulfonamide molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorobenzenesulfonamide

Cat. No.: B1218434

[Get Quote](#)

An In-depth Technical Guide to **2-Chlorobenzenesulfonamide**: Molecular Structure, Properties, and Synthetic Protocols

Introduction

2-Chlorobenzenesulfonamide is an organic compound that serves as a crucial intermediate in the synthesis of a variety of pharmaceuticals and agrochemicals.^[1] Its chemical structure, characterized by a sulfonamide group and a chlorine atom attached to a benzene ring, imparts specific reactivity that makes it a versatile building block in medicinal chemistry. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and detailed experimental protocols for its synthesis and characterization, tailored for researchers and professionals in the field of drug development.

Molecular Structure and Properties

The fundamental characteristics of **2-Chlorobenzenesulfonamide** are summarized in the table below, providing essential data for laboratory and research applications.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ ClNO ₂ S	[1]
Molecular Weight	191.64 g/mol	[1][2][3]
CAS Number	6961-82-6	[1]
Appearance	White to light yellow powder	[2]
Melting Point	189-193 °C	[2][3]
Linear Formula	ClC ₆ H ₄ SO ₂ NH ₂	[3]
SMILES String	NS(=O)(=O)c1ccccc1Cl	[3]
InChI Key	JCCBZCMSYUSCFM-UHFFFAOYSA-N	[3]

Below is a two-dimensional diagram representing the molecular structure of **2-Chlorobenzenesulfonamide**.

Caption: 2D representation of the **2-Chlorobenzenesulfonamide** molecule.

Experimental Protocols

Synthesis of 2-Chlorobenzenesulfonamide

The synthesis of **2-Chlorobenzenesulfonamide** can be achieved through the chlorosulfonation of chlorobenzene followed by amination. The following is a plausible experimental protocol.

Materials:

- Chlorobenzene
- Chlorosulfonic acid
- Ammonium hydroxide (concentrated)
- Dichloromethane (DCM)

- Sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Ice

Procedure:

- **Chlorosulfonation:** In a round-bottom flask equipped with a dropping funnel and a stirrer, cool chlorosulfonic acid (3 equivalents) to 0°C in an ice bath. Slowly add chlorobenzene (1 equivalent) dropwise to the cooled acid while maintaining the temperature below 10°C .
- **Reaction:** After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 2-3 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Carefully pour the reaction mixture onto crushed ice with constant stirring. This will precipitate the 2-chlorobenzenesulfonyl chloride.
- **Extraction:** Extract the aqueous mixture with dichloromethane. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude 2-chlorobenzenesulfonyl chloride.
- **Amination:** Dissolve the crude 2-chlorobenzenesulfonyl chloride in a suitable organic solvent (e.g., acetone). Add this solution dropwise to a stirred, cooled (0°C) solution of concentrated ammonium hydroxide.
- **Product Isolation:** Stir the reaction mixture for 1-2 hours at room temperature. The product, **2-Chlorobenzenesulfonamide**, will precipitate out of the solution.
- **Purification:** Collect the solid product by filtration, wash with cold water, and recrystallize from an appropriate solvent system (e.g., ethanol/water) to yield the pure compound.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Chlorobenzenesulfonamide**.

Characterization of 2-Chlorobenzenesulfonamide

The identity and purity of the synthesized **2-Chlorobenzenesulfonamide** can be confirmed using various analytical techniques.

1. Infrared (IR) Spectroscopy:

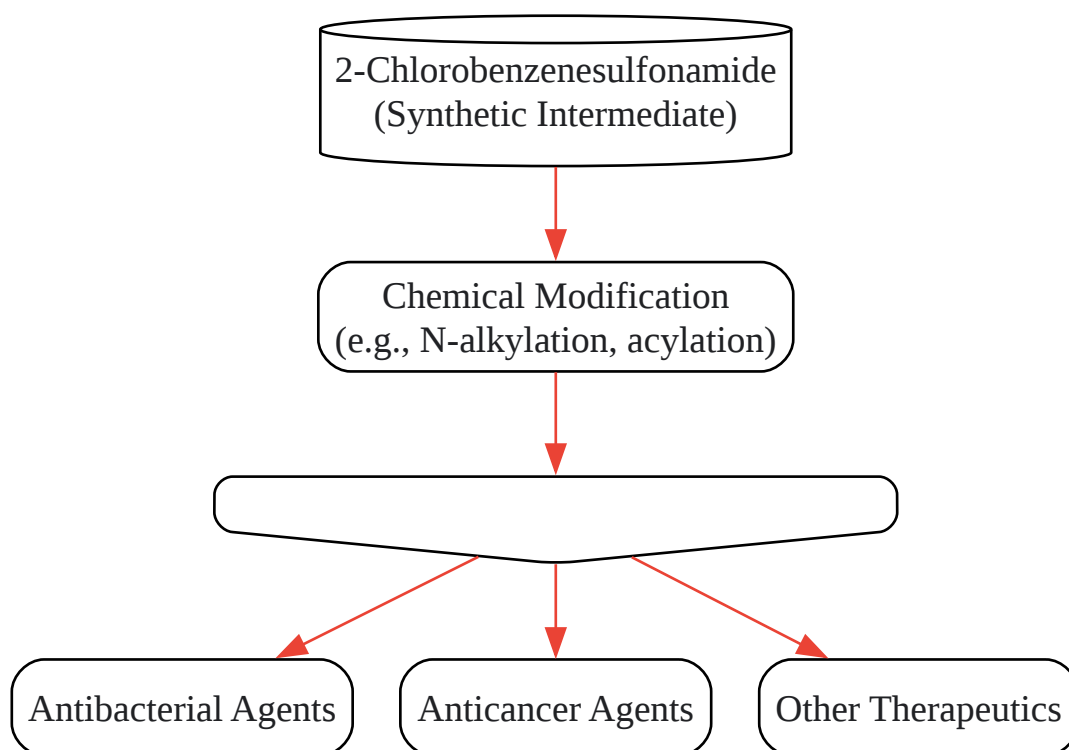
- Objective: To identify the functional groups present in the molecule.
- Methodology: A small amount of the dried sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. The IR spectrum is then recorded using an FTIR spectrometer.
- Expected Peaks: Characteristic absorption bands for the sulfonamide group (N-H stretching, S=O stretching) and the chloro-substituted benzene ring (C-Cl stretching, C=C stretching) should be observed.

2. X-ray Crystallography:

- Objective: To determine the precise three-dimensional arrangement of atoms in the crystal lattice.
- Methodology: Single crystals of **2-Chlorobenzenesulfonamide** suitable for X-ray diffraction are grown by slow evaporation of a saturated solution in an appropriate solvent (e.g., ethanol).[3] A selected crystal is mounted on a goniometer and subjected to X-ray radiation. The diffraction pattern is collected and analyzed to solve the crystal structure.

Role in Drug Development

While **2-Chlorobenzenesulfonamide**'s own biological activity is not extensively documented, it is a key precursor for the synthesis of various biologically active sulfonamides. The sulfonamide functional group is a well-known pharmacophore present in a wide range of drugs, including antibacterial, diuretic, and hypoglycemic agents.



[Click to download full resolution via product page](#)

Caption: Role of **2-Chlorobenzenesulfonamide** as a synthetic intermediate.

The structural modifications of **2-Chlorobenzenesulfonamide**, typically at the sulfonamide nitrogen, can lead to the development of novel compounds with specific therapeutic properties. This makes it a valuable starting material for drug discovery and development pipelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]
- 3. 2-Chlorobenzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [2-Chlorobenzenesulfonamide molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218434#2-chlorobenzenesulfonamide-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1218434#2-chlorobenzenesulfonamide-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com